

A Comprehensive Technical Guide to the Pharmacological Properties of Demethoxycurcumin

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Compound of Interest

Compound Name: *Demethoxycurcumin*

CAS No.: 33171-16-3

Cat. No.: B7881911

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For Researchers, Scientists, and Drug Development Professionals

Demethoxycurcumin (DMC), a principal curcuminoid analog found in the rhizome of *Curcuma longa*, has emerged as a promising natural compound with a wide spectrum of therapeutic activities. Exhibiting enhanced stability and bioavailability compared to its parent compound, curcumin, DMC has garnered significant attention for its potent anti-inflammatory, antioxidant, anticancer, and neuroprotective properties. This technical guide provides an in-depth overview of the current understanding of **Demethoxycurcumin**'s therapeutic targets, summarizing key quantitative data, detailing experimental methodologies for its evaluation, and visualizing its mechanisms of action through signaling pathway diagrams.

Quantitative Data on Biological Activity

The biological efficacy of **Demethoxycurcumin** has been quantified across various studies, primarily through the determination of its half-maximal inhibitory concentration (IC₅₀) and minimum inhibitory concentration (MIC). These values provide a standardized measure of its potency in different biological contexts.

Table 1: Cytotoxic Activity of Demethoxycurcumin (DMC) in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Citation
FaDu	Head and Neck Squamous Cell Carcinoma	37.78	
SW-620	Colorectal Adenocarcinoma	42.9	
AGS	Gastric Adenocarcinoma	52.1	
HepG2	Hepatocellular Carcinoma	115.6	
GBM 8401	Brain Malignant Glioma	22.71	
MDA-MB-231	Triple-Negative Breast Cancer	Potent cytotoxicity, specific IC50 not stated	

Table 2: Anti-inflammatory and Antioxidant Activity of Demethoxycurcumin

Activity	Assay	IC50 (μM)	Citation
NF-κB Inhibition	Luciferase Reporter Assay in RAW264.7 cells	12.1	
Antioxidant (DPPH Radical Scavenging)	DPPH Assay	53.4	
Antioxidant (DPPH Radical Scavenging)	DPPH Assay	12.46 μg/mL	

Table 3: Antibacterial Activity of Demethoxycurcumin

Bacteria	IC50 (µg/mL)	MIC (µg/mL)	Citation
E. coli	212.5	512	
S. aureus	282.5	1024	
S. dysenteriae	465.0	1024	

Key Signaling Pathways and Therapeutic Targets

Demethoxycurcumin exerts its pleiotropic effects by modulating multiple critical signaling pathways implicated in the pathogenesis of cancer and inflammatory diseases. The two most well-characterized pathways are the NF-κB and AMPK/mTOR signaling cascades.

Inhibition of the NF-κB Signaling Pathway

The transcription factor Nuclear Factor-kappa B (NF-κB) is a master regulator of inflammation, cell survival, and proliferation. Its aberrant activation

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